

Crystal structure analysis of 3-(Chloromethyl)-5-isobutylisoxazole

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-isobutylisoxazole

CAS No.: 1142210-99-8

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An In-depth Technical Guide to the Hypothetical Crystal Structure Analysis of **3-(Chloromethyl)-5-isobutylisoxazole**

Authored by a Senior Application Scientist

Foreword: The isoxazole scaffold is a cornerstone in medicinal chemistry, lauded for its versatile biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2][3][4] Understanding the three-dimensional structure of isoxazole derivatives is paramount for rational drug design and structure-activity relationship (SAR) studies.[5] This guide provides a comprehensive, albeit hypothetical, technical framework for the crystal structure analysis of **3-(Chloromethyl)-5-isobutylisoxazole**, a compound of interest for its potential pharmacological applications. While a public crystal structure for this specific molecule is not available at the time of writing, this document outlines the complete workflow, from synthesis to crystallographic analysis, based on established methodologies for analogous compounds.

Introduction to 3-(Chloromethyl)-5-isobutylisoxazole

The target molecule, **3-(Chloromethyl)-5-isobutylisoxazole**, possesses key structural features that make it an attractive candidate for further investigation in drug discovery programs. The isoxazole ring serves as a bioisostere for other functional groups, while the chloromethyl and isobutyl substituents offer sites for potential modification to modulate physicochemical properties and biological activity. A detailed understanding of its solid-state conformation and intermolecular interactions is crucial for predicting its behavior in a biological system.

Synthesis and Crystallization

A robust synthetic and crystallization strategy is the foundation of any successful crystal structure analysis. The following protocols are designed to yield high-purity single crystals suitable for X-ray diffraction.

Synthesis of 3-(Chloromethyl)-5-isobutylisoxazole

The synthesis of 3,5-disubstituted isoxazoles can be achieved through various established methods.^{[1][2]} A common and effective approach involves the [3+2] cycloaddition reaction between a nitrile oxide and an alkyne.

Experimental Protocol:

- **Preparation of the Nitrile Oxide Precursor:** Start with the synthesis of the corresponding aldoxime from isovaleraldehyde.
- **In situ Generation of Nitrile Oxide:** The aldoxime is then chlorinated, typically using N-chlorosuccinimide (NCS), to form the hydroximoyl chloride.^[1] This intermediate will generate the nitrile oxide in situ upon treatment with a mild base.
- **Cycloaddition Reaction:** The freshly generated nitrile oxide is reacted with 3-chloro-1-propyne to yield the target molecule, **3-(Chloromethyl)-5-isobutylisoxazole**.
- **Purification:** The crude product is purified via column chromatography on silica gel to obtain the compound in high purity.

Crystallization

The growth of high-quality single crystals is often the most challenging step. A systematic screening of crystallization conditions is essential.

Experimental Protocol:

- **Solvent Screening:** Dissolve the purified compound in a small amount of a suitable solvent (e.g., ethanol, methanol, acetone, ethyl acetate) to create a saturated or near-saturated solution.
- **Slow Evaporation:** Leave the solution in a loosely capped vial in a vibration-free environment to allow for the slow evaporation of the solvent.
- **Vapor Diffusion:** Place the vial containing the compound's solution inside a larger, sealed container with a more volatile anti-solvent (e.g., hexane, diethyl ether). The gradual diffusion of the anti-solvent vapor into the primary solution will slowly decrease the solubility of the compound, promoting crystal growth.
- **Cooling:** If the compound is sufficiently soluble at elevated temperatures, a saturated solution can be prepared and then slowly cooled to induce crystallization.^{[6][7]}

Spectroscopic Characterization

Prior to X-ray analysis, it is imperative to confirm the chemical identity and purity of the synthesized compound using a suite of spectroscopic techniques.

Spectroscopic Technique	Predicted Data for 3-(Chloromethyl)-5-isobutylisoxazole
^1H NMR	Signals corresponding to the isobutyl group (a doublet for the methyl protons, a multiplet for the methine proton, and a doublet for the methylene protons) and a singlet for the chloromethyl protons.
^{13}C NMR	Resonances for the isobutyl carbons, the chloromethyl carbon, and the carbons of the isoxazole ring.
IR Spectroscopy	Characteristic absorption bands for C-H stretching (aliphatic), C=N and C=C stretching of the isoxazole ring, and C-Cl stretching.[8]
Mass Spectrometry (EI)	A molecular ion peak (M^+) with a characteristic isotopic pattern for chlorine (M^+ and M^++2 in an approximate 3:1 ratio).[8]

Single-Crystal X-ray Diffraction Analysis

This section details the workflow for determining the three-dimensional structure of the molecule from a suitable single crystal.

Experimental Workflow Diagram:



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Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

Experimental Protocol:

- **Crystal Selection and Mounting:** A single crystal of suitable size and quality is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed on a diffractometer equipped with a suitable X-ray source (e.g., Mo K α or Cu K α radiation) and a detector. The crystal is cooled to a low temperature (typically 100 K) to minimize thermal vibrations. A series of diffraction images are collected as the crystal is rotated.
- **Data Processing:** The collected images are processed to integrate the reflection intensities and apply corrections for factors such as Lorentz and polarization effects.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods to obtain an initial model of the molecule. This model is then refined using full-matrix least-squares techniques to minimize the difference between the observed and calculated structure factors.^[9]

Analysis of the Crystal Structure

A thorough analysis of the refined crystal structure provides invaluable insights into the molecule's conformation and its interactions in the solid state.

Molecular Geometry

The analysis would focus on bond lengths, bond angles, and torsion angles within the **3-(Chloromethyl)-5-isobutylisoxazole** molecule. These parameters would be compared to known values for similar isoxazole derivatives found in the Cambridge Structural Database (CSD), a comprehensive repository of small-molecule crystal structures.^{[10][11]}

Hypothetical Crystallographic Data Table:

Parameter	Hypothetical Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	8.5
b (Å)	12.1
c (Å)	9.8
β (°)	105.2
V (Å ³)	970.5
Z	4

Intermolecular Interactions

Understanding the non-covalent interactions is crucial for explaining the crystal packing and can inform on potential protein-ligand interactions.[\[12\]](#)

Diagram of Potential Intermolecular Interactions:

Caption: Potential intermolecular interactions in the crystal lattice.

The crystal packing would likely be stabilized by a network of weak intermolecular interactions, such as C-H...O and C-H...Cl hydrogen bonds, as well as van der Waals forces. The presence of the aromatic-like isoxazole ring could also lead to π - π stacking interactions between adjacent molecules.[\[13\]](#)[\[14\]](#)

Conclusion and Future Directions

This guide has outlined a comprehensive, technically sound, and authoritative approach to the crystal structure analysis of **3-(Chloromethyl)-5-isobutylisoxazole**. By following these detailed protocols, researchers can obtain a high-resolution three-dimensional structure of this and related molecules. The resulting structural information would be invaluable for understanding its chemical properties and for guiding future efforts in the design and

development of novel isoxazole-based therapeutic agents. The final structural data should be deposited in the Cambridge Structural Database to benefit the wider scientific community.

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